

physical and chemical properties of (3R)-Hydrangenol 8-O-glucoside pentaacetate

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Compound of Interest

Compound Name: (3R)-Hydrangenol 8-O-glucoside
pentaacetate

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An In-depth Technical Guide to (3R)-Hydrangenol 8-O-glucoside pentaacetate

For Researchers, Scientists, and Drug Development Professionals

Abstract

(3R)-Hydrangenol 8-O-glucoside pentaacetate is a flavonoid glycoside, a derivative of the naturally occurring hydrangenol found in plants of the Hydrangea genus, notably *Hydrangea macrophylla*.^[1] This technical guide provides a comprehensive overview of its known physical and chemical properties. Due to the limited publicly available data, this guide also extrapolates potential biological activities based on its parent compound, hydrangenol, to provide a predictive framework for future research. All quantitative data is presented in structured tables, and a detailed, albeit general, experimental protocol for its synthesis is provided. Visual diagrams of potential signaling pathways are included to facilitate a deeper understanding of its possible mechanisms of action.

Chemical and Physical Properties

(3R)-Hydrangenol 8-O-glucoside pentaacetate is the peracetylated form of (3R)-Hydrangenol 8-O-glucoside. The addition of five acetyl groups significantly alters its polarity

and may influence its bioavailability and biological activity. While specific experimental data for the (3R) isomer is scarce, the fundamental properties are outlined below.

Table 1: General Properties of **(3R)-Hydrangenol 8-O-glucoside pentaacetate**

Property	Value	Source
CAS Number	113270-98-7	[2][3][4][5]
Molecular Formula	C ₃₁ H ₃₂ O ₁₄	[2][3]
Molecular Weight	628.58 g/mol	[2][3]
Appearance	White to off-white solid (predicted)	N/A
Solubility	Soluble in DMSO, Chloroform, Dichloromethane, Ethyl Acetate, Acetone.	N/A
Storage	Store powder at -20°C for up to 3 years. In solvent, store at -80°C for up to 1 year.	[2]

Note: Specific experimental data on melting point, boiling point, and spectral analysis (NMR, IR, Mass Spectrometry) for the (3R) isomer are not readily available in public literature. The data for the related (3S) isomer is available and can be used as a reference point for researchers.

Experimental Protocols

General Protocol for the Synthesis of **(3R)-Hydrangenol 8-O-glucoside pentaacetate**

The synthesis of **(3R)-Hydrangenol 8-O-glucoside pentaacetate** can be conceptualized as a two-step process starting from its unacetylated precursor, (3R)-Hydrangenol 8-O-glucoside.

Step 1: Isolation of (3R)-Hydrangenol 8-O-glucoside from *Hydrangea macrophylla*

A general procedure for the isolation of flavonoid glycosides from plant material involves the following steps.



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Caption: General workflow for the isolation of flavonoid glycosides.

Step 2: Acetylation of (3R)-Hydrangenol 8-O-glucoside

The isolated glucoside is then peracetylated to yield the final product.



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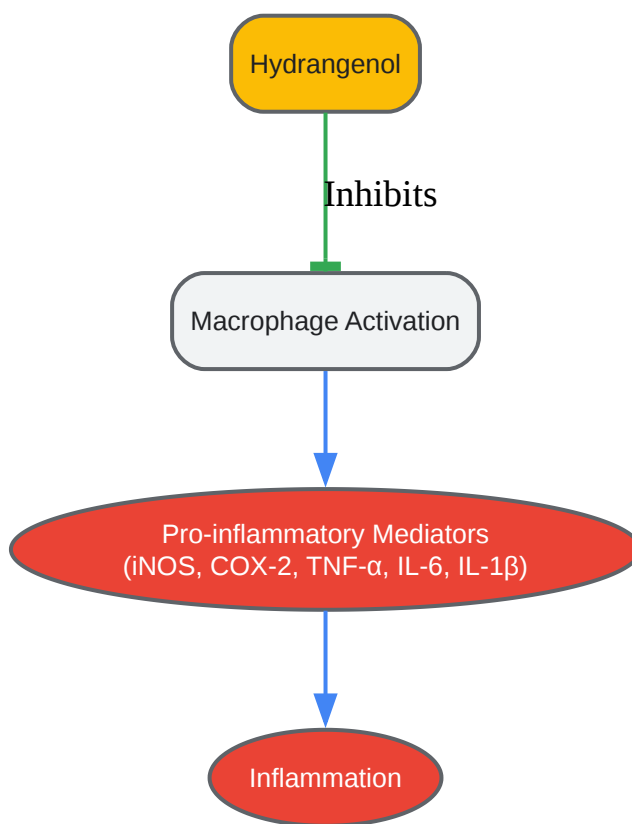
Caption: General workflow for the acetylation of a glycoside.

Predicted Biological Activity and Signaling Pathways

While the biological activity of **(3R)-Hydrangenol 8-O-glucoside pentaacetate** has not been explicitly reported, the activities of its parent compound, hydrangenol, have been studied. Hydrangenol has demonstrated anti-inflammatory and potential anti-diabetic properties. It is plausible that the pentaacetate derivative may exhibit similar, or potentially enhanced, activities due to increased lipophilicity and cell permeability.

Predicted Anti-inflammatory Activity

Hydrangenol has been shown to exert anti-inflammatory effects by suppressing macrophage-mediated inflammation.[6] This is achieved through the downregulation of pro-inflammatory mediators.

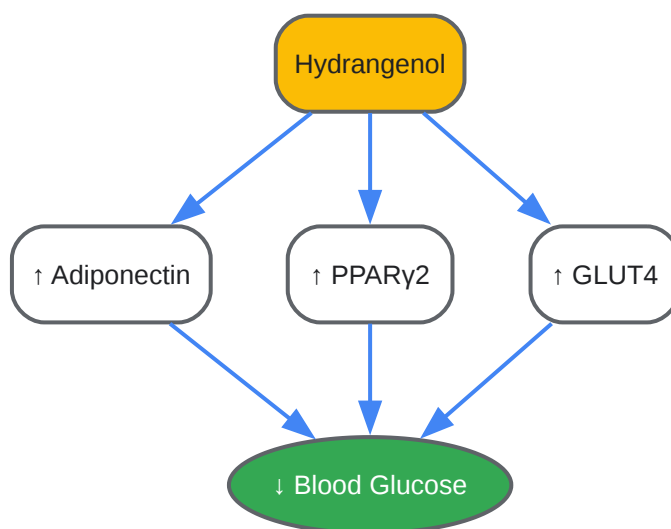


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Caption: Predicted anti-inflammatory mechanism of hydrangenol.

Potential Anti-diabetic Activity

Studies on hydrangenol have indicated its potential to promote adipogenesis and increase the expression of key proteins involved in glucose metabolism, suggesting a possible role in managing diabetes.^[7]



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Caption: Predicted anti-diabetic mechanism of hydrangenol.

Future Research Directions

The lack of comprehensive data on **(3R)-Hydrangenol 8-O-glucoside pentaacetate** highlights several key areas for future research:

- **Complete Physicochemical Characterization:** Detailed analysis including melting point, boiling point, and full spectral characterization (^1H NMR, ^{13}C NMR, 2D NMR, HRMS, IR) is essential.
- **Biological Activity Screening:** A thorough investigation into its potential anti-inflammatory, anti-diabetic, antioxidant, and anticancer activities is warranted.
- **Mechanism of Action Studies:** Elucidation of the specific signaling pathways modulated by the pentaacetate derivative.
- **Pharmacokinetic and Bioavailability Studies:** Assessment of how acetylation affects its absorption, distribution, metabolism, and excretion (ADME) profile.

Conclusion

(3R)-Hydrangenol 8-O-glucoside pentaacetate is a derivative of a bioactive natural product with potential for further investigation in drug discovery and development. This guide provides the currently available information and a predictive framework for its biological activities. Further experimental validation is crucial to fully understand its therapeutic potential.

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